

2-Methoxybenzyl Alcohol: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *2-Methoxybenzyl alcohol*

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Abstract

This technical guide provides an in-depth overview of **2-Methoxybenzyl alcohol** (CAS No. 612-16-8), a versatile aromatic alcohol widely utilized in organic synthesis. The document details its chemical and physical properties, safety and handling protocols, and its significant applications, particularly as a protecting group in the synthesis of complex molecules. This guide also includes illustrative experimental workflows and discusses the relevance of the methoxybenzyl moiety in the broader context of drug discovery.

Chemical and Physical Properties

2-Methoxybenzyl alcohol, also known as o-anisyl alcohol, is a colorless to light yellow liquid. Its utility as a chemical intermediate is underpinned by its distinct physical and chemical characteristics.[\[1\]](#)[\[2\]](#)

Table 1: Physicochemical Properties of **2-Methoxybenzyl Alcohol**

Property	Value	Source
CAS Number	612-16-8	[1] [3] [4] [5]
Molecular Formula	C ₈ H ₁₀ O ₂	[1] [3] [4] [5]
Molecular Weight	138.16 g/mol	[3] [4]
Appearance	Colorless to light yellow/orange clear liquid	[1]
Boiling Point	248-250 °C at 760 mmHg	[1]
Density	1.039 g/mL at 25 °C	[1]
Refractive Index (n _{20/D})	1.547	[1]
Flash Point	110 °C (230 °F) - closed cup	
Solubility	Sparingly soluble in water; soluble in ethanol and ether. [1] [2]	

Safety and Handling

2-Methoxybenzyl alcohol is classified as hazardous and requires careful handling.[\[6\]](#)

Table 2: GHS Hazard and Precautionary Statements

Category	Code	Statement	Source
Hazard	H302	Harmful if swallowed.	[3]
H315		Causes skin irritation.	[3]
H319		Causes serious eye irritation.	[3]
H335		May cause respiratory irritation.	[7]
Precautionary	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.	[7]
P280		Wear protective gloves/protective clothing/eye protection/face protection.	
P301 + P312		IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.	[7]
P302 + P352		IF ON SKIN: Wash with plenty of soap and water.	[7]
P305 + P351 + P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[7]

Appropriate personal protective equipment (PPE), including gloves and safety goggles, should be worn when handling this chemical. Work should be conducted in a well-ventilated area.[\[6\]](#)

Applications in Organic Synthesis

The primary application of **2-methoxybenzyl alcohol** is as a precursor and intermediate in the synthesis of more complex molecules, such as pharmaceuticals and agrochemicals.^{[1][2]} Its reactivity stems from the primary alcohol group and the methoxy-substituted aromatic ring.^[2]

The 2-Methoxybenzyl (OMB) Protecting Group

A significant role of **2-methoxybenzyl alcohol** is in the formation of the 2-methoxybenzyl (OMB) ether, a protecting group for alcohols. The OMB group is similar in application to the more commonly cited p-methoxybenzyl (PMB) group. These protecting groups are valued for their stability under a range of conditions and their selective removal.

The introduction of the OMB group typically follows a Williamson ether synthesis pathway. The deprotection, or cleavage, of the resulting ether can be achieved under specific oxidative or acidic conditions that leave other protecting groups, such as benzyl or silyl ethers, intact.

Experimental Protocols and Workflows

Protection of an Alcohol with the 2-Methoxybenzyl Group

The protection of a generic alcohol ($R-OH$) as its 2-methoxybenzyl ether can be achieved under basic conditions.



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Caption: General workflow for the protection of an alcohol.

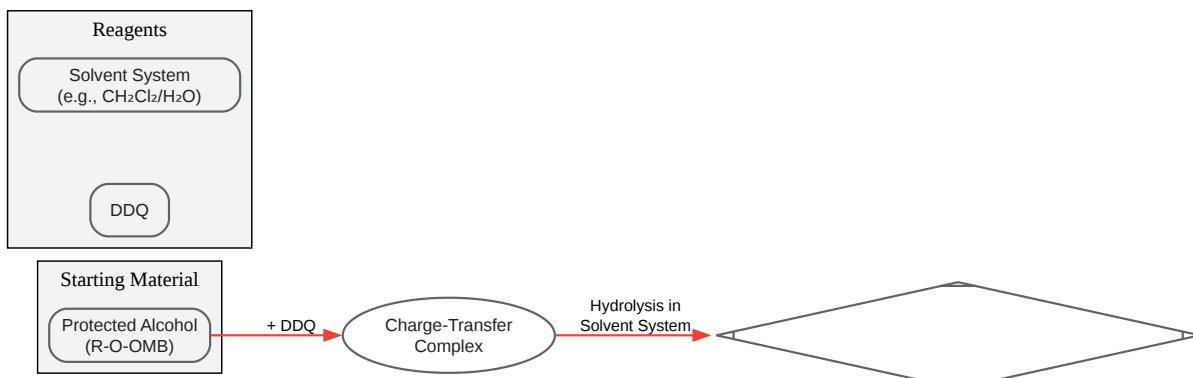
Methodology:

- The alcohol is dissolved in an anhydrous solvent, such as tetrahydrofuran (THF).
- A strong base, for instance, sodium hydride (NaH), is added to deprotonate the alcohol, forming the corresponding alkoxide.
- 2-Methoxybenzyl chloride (or bromide) is then added to the reaction mixture.

- The reaction proceeds via an SN2 mechanism to yield the 2-methoxybenzyl ether.

Deprotection of a 2-Methoxybenzyl Ether

The cleavage of the OMB ether can be accomplished using an oxidizing agent like 2,3-dichloro-5,6-dicyano-1,4-benzoquinone (DDQ). This method is particularly useful due to its selectivity for electron-rich benzyl ethers.



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Caption: Oxidative deprotection of a 2-methoxybenzyl ether using DDQ.

Methodology:

- The 2-methoxybenzyl-protected alcohol is dissolved in a suitable solvent system, often a mixture of a chlorinated solvent and water (e.g., CH₂Cl₂/H₂O).
- DDQ is added to the solution. The reaction proceeds through the formation of a charge-transfer complex.^[5]

- Subsequent hydrolysis releases the free alcohol and 2-methoxybenzaldehyde as a byproduct.[\[5\]](#)

Alternative deprotection strategies for methoxybenzyl ethers include the use of strong acids like trifluoroacetic acid (TFA) or electrochemical methods.[\[4\]](#)[\[8\]](#)[\[9\]](#)

Relevance in Drug Discovery

While **2-methoxybenzyl alcohol** itself is not typically an active pharmaceutical ingredient, the methoxybenzyl moiety is a common structural feature in drug molecules. The presence of a methoxy group can influence a molecule's pharmacokinetic and pharmacodynamic properties by affecting its solubility, metabolic stability, and binding interactions with biological targets. Therefore, synthetic methodologies involving **2-methoxybenzyl alcohol** are highly relevant to the construction of new chemical entities in drug discovery programs.[\[10\]](#)

Conclusion

2-Methoxybenzyl alcohol is a valuable reagent in modern organic chemistry. Its well-defined properties and the reactivity of its corresponding benzyl ether make it a useful tool for the protection of hydroxyl groups in multi-step syntheses. A thorough understanding of its characteristics, handling requirements, and reaction protocols is essential for its effective and safe utilization in research and development.

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